

In-Depth Technical Guide: 1-Methylindole-3-carboxylic Acid (CAS 32387-21-6)

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Compound of Interest

Compound Name: **1-Methylindole-3-carboxylic acid**

Cat. No.: **B1347649**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, safety data, and relevant experimental protocols for **1-Methylindole-3-carboxylic acid** (CAS 32387-21-6). The information is intended to support research, development, and safety assessment activities.

Chemical and Physical Properties

1-Methylindole-3-carboxylic acid is an indole derivative that serves as a versatile building block in organic synthesis.^[1] Its chemical structure consists of an indole ring system with a methyl group at the 1-position and a carboxylic acid group at the 3-position.

Table 1: Chemical Identifiers and Physical Properties

Property	Value	Source(s)
CAS Number	32387-21-6	[2]
IUPAC Name	1-methyl-1H-indole-3-carboxylic acid	[2]
Molecular Formula	C ₁₀ H ₉ NO ₂	[3]
Molecular Weight	175.18 g/mol	[2] [3]
Melting Point	197-200 °C (decomposes)	
Appearance	Solid	[4]
SMILES	CN1C=C(C2=CC=CC=C21)C(=O)O	[2]
InChI	InChI=1S/C10H9NO2/c1-11-6-8(10(12)13)7-4-2-3-5-9(7)11/h2-6H,1H3,(H,12,13)	[2]

Safety and Hazard Information

1-Methylindole-3-carboxylic acid is classified as an irritant. Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this compound.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2]

Table 3: Precautionary Statements

Code	Statement	Source(s)
P261	Avoid breathing dust/fume/gas/mist/vapours/spay.	
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Experimental Protocols

Detailed experimental protocols for the safety assessment of chemicals like **1-Methylindole-3-carboxylic acid** are provided by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. The following are summaries of the relevant protocols.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.[5][6][7]

Methodology:

- Animal Model: A single healthy young adult albino rabbit is typically used for the initial test.[6]
- Test Substance Application: 0.5 g of the solid test substance is applied to a small area (approximately 6 cm²) of the rabbit's shaved skin. The area is then covered with a gauze patch and a semi-occlusive dressing.[5][8]
- Exposure Duration: The standard exposure period is 4 hours.[5]
- Observation: After the exposure period, the dressing is removed, and the skin is observed for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours. Observations may continue for up to 14 days to assess the reversibility of any effects.[7]
- Scoring: The severity of skin reactions is graded according to a standardized scoring system.
- Confirmatory Test: If the initial test does not show a corrosive effect, the response is confirmed using up to two additional animals.[6]



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Workflow for OECD Guideline 404 Acute Dermal Irritation Test.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

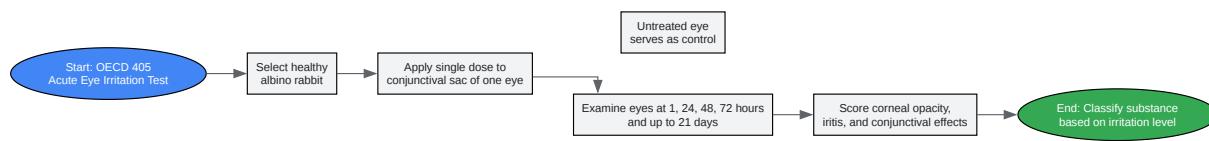
This test evaluates the potential of a substance to cause eye irritation or damage.[4][9][10]

Methodology:

- Animal Model: A single healthy young adult albino rabbit is used for the initial test.[10]
- Test Substance Application: A single dose of the test substance (typically 0.1 g for solids) is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[4][11]
- Observation: The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours after application. The observation period can

be extended up to 21 days to assess reversibility.[4][12]

- Scoring: Ocular lesions are scored using a standardized system.
- Confirmatory Test: If a corrosive or severe irritant effect is not observed in the initial test, the result is confirmed using up to two additional animals.[10]



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Workflow for OECD Guideline 405 Acute Eye Irritation Test.

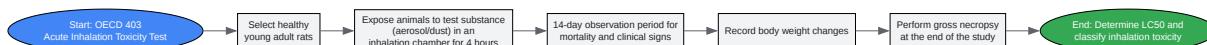
Acute Inhalation Toxicity (OECD Guideline 403)

This guideline is used to assess the health hazards of a substance upon short-term inhalation exposure.[13][14][15]

Methodology:

- Animal Model: The preferred species is the rat.[14]
- Exposure: Animals are exposed to the test substance, typically as a dust or aerosol, in an inhalation chamber for a standard duration of 4 hours.[15] The test can be conducted at a limit concentration or at a series of concentrations.
- Observation: Following exposure, the animals are observed for at least 14 days.[16] Observations include mortality, clinical signs of toxicity, and effects on body weight.
- Endpoint: The primary endpoint is the LC50 (median lethal concentration), which is the concentration that is lethal to 50% of the test animals.[15]

- Pathology: At the end of the observation period, a gross necropsy is performed on all animals.



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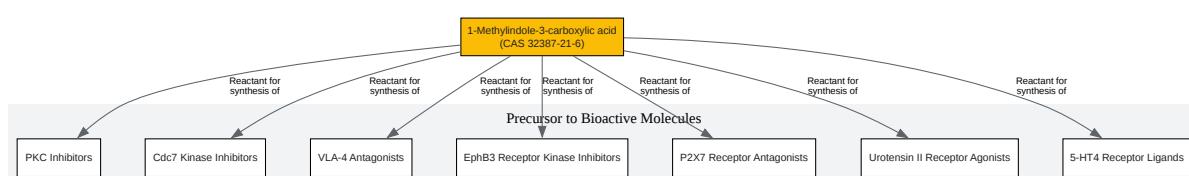
Workflow for OECD Guideline 403 Acute Inhalation Toxicity Test.

Biological Activity and Role in Drug Development

Current research indicates that **1-Methylindole-3-carboxylic acid** primarily serves as a key intermediate or building block in the synthesis of more complex, biologically active molecules. [1][3][17] It is a reactant in the preparation of various classes of inhibitors and receptor ligands.

While direct, potent biological activity of **1-Methylindole-3-carboxylic acid** itself is not extensively documented, derivatives of indole-3-carboxylic acid have been shown to play roles in plant defense mechanisms and can influence gut integrity and immunity in animal models. [18][19] Additionally, some indole-3-carboxylate derivatives have been investigated as inhibitors of microsomal prostaglandin E₂ synthase-1 (mPGES-1), an enzyme involved in inflammation. [20] Furthermore, various substituted 1H-indolyl carboxylic acid amides have been synthesized and evaluated for their binding affinity to dopamine receptors. [21]

The primary significance of **1-Methylindole-3-carboxylic acid** in drug development lies in its utility as a scaffold for creating novel therapeutic agents.



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Role of 1-Methylindole-3-carboxylic acid as a precursor in synthesis.

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